

3,4-Dihydroxyphenylglycol versus MHPG as indicators of norepinephrine metabolism.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3,4-Dihydroxyphenylglycol

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DHPG vs. MHPG: A Comparative Guide to Norepinephrine Metabolism Indicators

For Researchers, Scientists, and Drug Development Professionals

The accurate assessment of norepinephrine (NE) metabolism is critical in neuroscience research and the development of therapeutics targeting adrenergic systems. Two key metabolites, **3,4-dihydroxyphenylglycol** (DHPG) and 3-methoxy-4-hydroxyphenylglycol (MHPG), are frequently used as indicators of norepinephrine turnover. However, their origins, metabolic pathways, and utility as biomarkers differ significantly. This guide provides an objective comparison of DHPG and MHPG, supported by experimental data, to aid researchers in selecting the most appropriate marker for their studies.

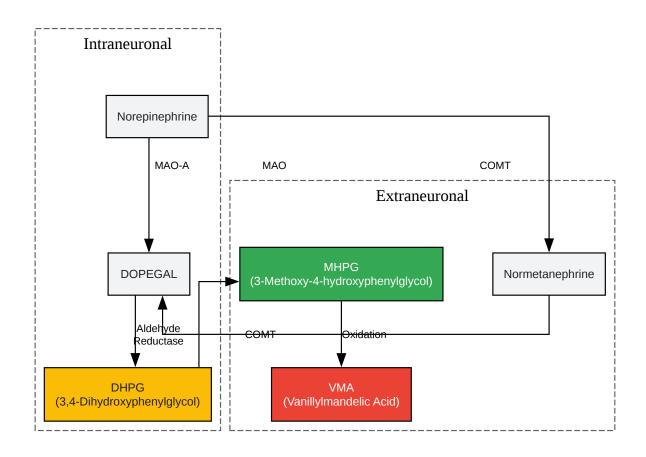
Norepinephrine Metabolism: DHPG and MHPG Pathways

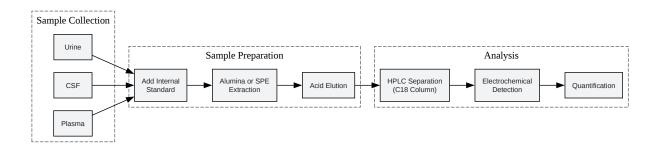
Norepinephrine is primarily metabolized through a series of enzymatic reactions involving monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT). The formation of DHPG and MHPG represents distinct routes in this metabolic cascade.

The deamination of norepinephrine to **3,4-dihydroxyphenylglycol**aldehyde (DOPEGAL) by MAO and its subsequent reduction to DHPG by aldehyde reductase occurs mainly within sympathetic nerves[1]. This makes DHPG a valuable indicator of intraneuronal norepinephrine



metabolism[2][3][4]. In contrast, the conversion of norepinephrine to normetanephrine by COMT and of DHPG to MHPG occurs in extraneuronal tissues[1]. Therefore, MHPG levels in plasma reflect total norepinephrine metabolism throughout the body. In the brain, MHPG is considered the principal metabolite of norepinephrine.







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- To cite this document: BenchChem. [3,4-Dihydroxyphenylglycol versus MHPG as indicators of norepinephrine metabolism.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199690#3-4-dihydroxyphenylglycol-versus-mhpg-as-indicators-of-norepinephrine-metabolism]

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